

Application Notes and Protocols: Preparation of MDK83190 Stock Solution in DMSO

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Compound of Interest

Compound Name: MDK83190

Cat. No.: B1676101

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Abstract

This document provides a detailed protocol for the preparation of a stock solution of **MDK83190**, an apoptosis activator, using dimethyl sulfoxide (DMSO) as the solvent.^{[1][2]} The information herein is intended to guide researchers in accurately preparing solutions for in vitro and in vivo studies. All quantitative data is presented in tabular format for clarity, and a visual workflow is provided.

Physicochemical Properties of MDK83190 and DMSO

A thorough understanding of the properties of both the solute (**MDK83190**) and the solvent (DMSO) is critical for accurate stock solution preparation and storage.

Property	MDK83190	Dimethyl Sulfoxide (DMSO)
Synonyms	Apoptosis Activator 2, AAI, N-(3,4-dichlorobenzyl) Isatin	Methylsulfinylmethane, Methyl sulfoxide
CAS Number	79183-19-0[1]	67-68-5[3]
Molecular Formula	C15H9Cl2NO2[1]	(CH3)2SO[3]
Molecular Weight	306.14 g/mol [1]	78.13 g/mol [3]
Appearance	Solid powder[1]	Colorless liquid[3]
Density	Not applicable	~1.10 g/mL
Melting Point	Not specified	16-19 °C
Boiling Point	Not specified	189 °C[3]
Solubility	Soluble in DMSO[2]	Miscible with water and a wide range of organic solvents[3][4]

Experimental Protocol: Preparation of a 10 mM MDK83190 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **MDK83190** in DMSO. This concentration is a common starting point for subsequent dilutions for various cellular assays.

Materials:

- **MDK83190** powder
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)[4]
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

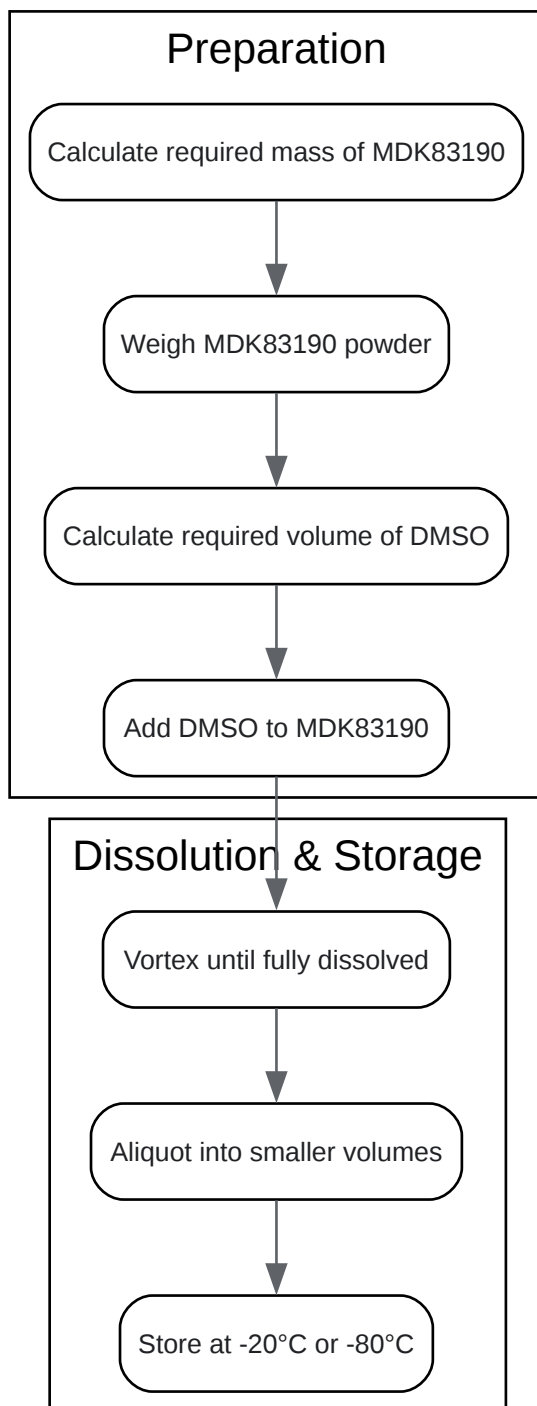
- Determine the required mass of **MDK83190**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 306.14 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 3.0614 \text{ mg}$
- Weighing **MDK83190**:
 - Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
 - Carefully weigh out approximately 3.06 mg of **MDK83190** powder into the tared container. Record the exact weight.
- Adding DMSO:
 - Based on the actual weight of **MDK83190**, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - $\text{Volume (}\mu\text{L)} = (\text{Mass (mg)} / 306.14 \text{ g/mol}) / (10 \text{ mmol/L}) \times 1,000,000 \mu\text{L/L}$
 - For example, if you weighed 3.10 mg of **MDK83190**:
 - $\text{Volume (}\mu\text{L)} = (3.10 / 306.14) / 0.01 \times 1000 = 1012.6 \mu\text{L}$
 - Using a calibrated micropipette, add the calculated volume of DMSO to the container with the **MDK83190** powder.
- Dissolution:

- Cap the tube or vial securely.
- Vortex the solution until the **MDK83190** powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - For short-term storage (days to weeks), store the stock solution at 0 - 4°C in a dry, dark place.[\[1\]](#)
 - For long-term storage (months to years), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[\[2\]](#)

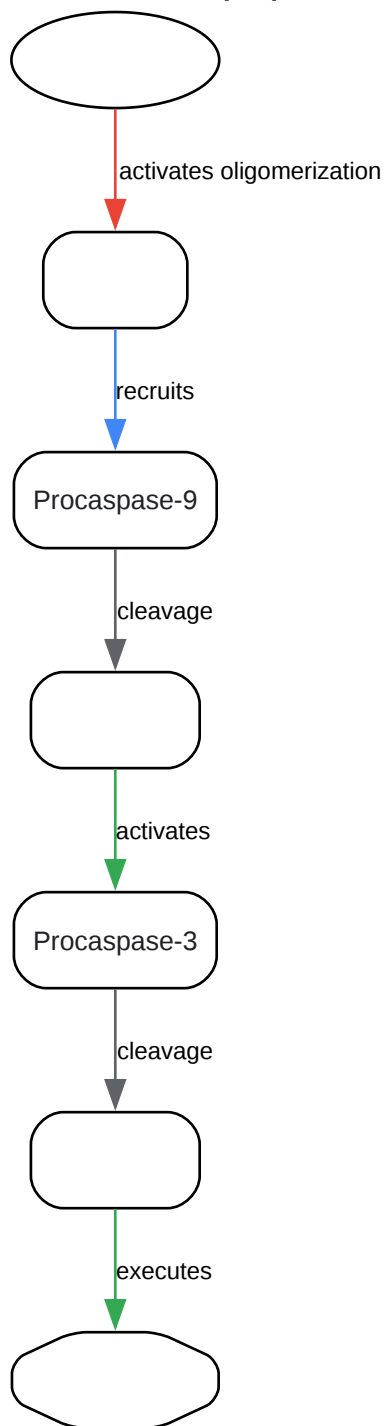
Visual Protocols and Pathways

Experimental Workflow for MDK83190 Stock Solution Preparation

Workflow for MDK83190 Stock Solution Preparation



Simplified Intrinsic Apoptosis Pathway

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